

Essential Safety and Operational Guide for 3-Bromo-4,5-dihydroxybenzaldehyde

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Compound of Interest

Compound Name:	3-Bromo-4,5-dihydroxybenzaldehyde
Cat. No.:	B099904

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling and disposal of **3-Bromo-4,5-dihydroxybenzaldehyde** (CAS No. 16414-34-9). The following procedures are designed to ensure the safety of laboratory personnel and to provide a clear, step-by-step guide for operational and disposal protocols.

Hazard Identification and Safety Precautions

3-Bromo-4,5-dihydroxybenzaldehyde is a halogenated aromatic aldehyde that requires careful handling due to its potential health hazards. The primary risks associated with this compound are irritation to the skin, eyes, and respiratory system, and it is harmful if swallowed.

GHS Hazard Information:[1]

- Pictogram: GHS07 (Warning)[1]
- Signal Word: Warning[1]
- Hazard Statements:
 - H302: Harmful if swallowed.[1]
 - H315: Causes skin irritation.[1][2]

- H319: Causes serious eye irritation.[[1](#)][[2](#)]
- H335: May cause respiratory irritation.[[1](#)][[2](#)]
- Precautionary Statements:
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[[1](#)][[3](#)]
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.[[1](#)][[3](#)]
 - P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[[1](#)]
 - P302+P352: IF ON SKIN: Wash with plenty of soap and water.[[1](#)][[3](#)]
 - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[[1](#)][[3](#)]

Personal Protective Equipment (PPE)

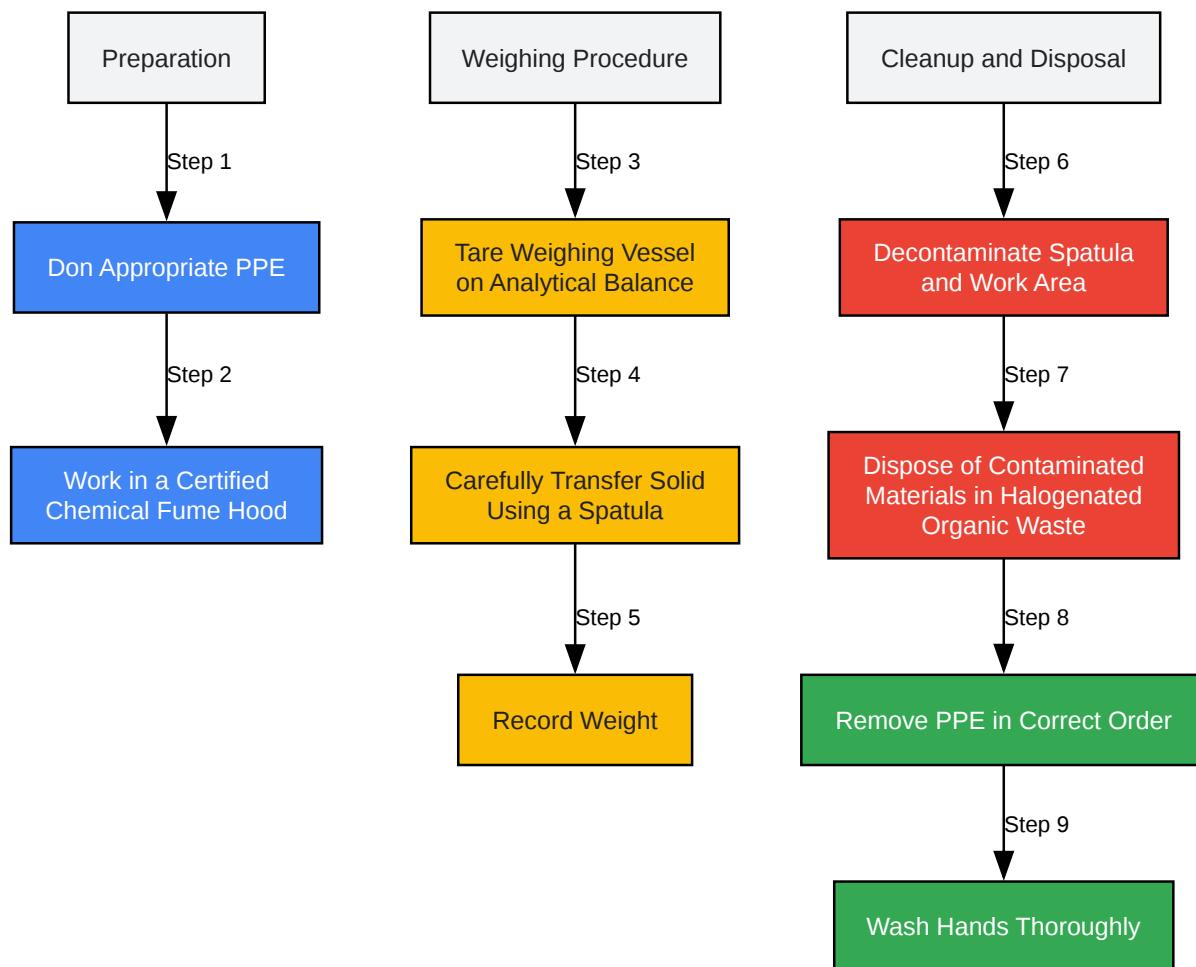
The following PPE is mandatory when handling **3-Bromo-4,5-dihydroxybenzaldehyde** to minimize exposure and ensure personal safety.[[4](#)]

PPE Category	Specification
Eye Protection	Chemical safety goggles that meet ANSI Z.87.1 standards. ^[5] A face shield should be worn over safety goggles when there is a risk of splashing. ^{[6][7]}
Hand Protection	Nitrile gloves are required for handling this chemical. ^{[4][8]} It is recommended to double-glove for added protection. ^[9] Always inspect gloves for tears or punctures before use.
Body Protection	A flame-resistant lab coat, fully buttoned, to protect skin and clothing. ^{[4][7]}
Footwear	Closed-toe and closed-heel shoes must be worn at all times in the laboratory. ^{[4][7]}
Respiratory	All handling of solid 3-Bromo-4,5-dihydroxybenzaldehyde should be conducted in a certified chemical fume hood to avoid inhalation of dust. ^[4]

Experimental Protocol: Handling and Weighing

This protocol outlines the step-by-step procedure for safely handling and weighing solid **3-Bromo-4,5-dihydroxybenzaldehyde**.

Workflow for Handling **3-Bromo-4,5-dihydroxybenzaldehyde**

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Caption: Workflow for handling **3-Bromo-4,5-dihydroxybenzaldehyde**.

Methodology:

- Preparation: Before handling the chemical, ensure that the chemical fume hood is operational and the sash is at the appropriate height. Have all necessary equipment, including a spatula, weighing paper or vessel, and a container for halogenated organic waste, readily available within the fume hood.
- Don PPE: Put on all required personal protective equipment as specified in the table above.
- Weighing:

- Place a weighing vessel on the analytical balance and tare it.
- Carefully transfer the desired amount of **3-Bromo-4,5-dihydroxybenzaldehyde** from the stock bottle to the weighing vessel using a clean spatula. Avoid generating dust.
- Once the desired weight is obtained, securely close the stock bottle.

- Post-Weighing:
 - Clean the spatula and any contaminated surfaces with an appropriate solvent (e.g., ethanol) and paper towels.
 - Dispose of the paper towels and any contaminated weighing paper in the designated "Halogenated Organic Waste" container.[\[4\]](#)

Disposal Plan

Proper disposal of **3-Bromo-4,5-dihydroxybenzaldehyde** and associated waste is crucial to prevent environmental contamination and ensure laboratory safety.

Waste Type	Disposal Container
Solid Chemical Waste	Unused or waste 3-Bromo-4,5-dihydroxybenzaldehyde should be placed in a clearly labeled "Halogenated Organic Waste" container. [4] [8]
Contaminated Labware (disposable)	Items such as gloves, weighing paper, and paper towels that are contaminated with the chemical must be disposed of in the "Halogenated Organic Waste" container. [4]
Contaminated Labware (reusable)	Glassware should be rinsed with an appropriate solvent, and the rinsate collected in the "Halogenated Organic Waste" container before washing.
Solutions Containing the Chemical	All solutions containing 3-Bromo-4,5-dihydroxybenzaldehyde must be disposed of in a "Halogenated Organic Liquid Waste" container. [10]

Important Considerations:

- Never dispose of halogenated organic compounds down the drain.[\[4\]](#)
- Ensure all waste containers are properly sealed and stored in a designated secondary containment area.[\[9\]](#)
- Follow all institutional and local regulations for hazardous waste disposal.

Emergency Procedures

Incident	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. [6] Seek immediate medical attention.
Skin Contact	Immediately remove contaminated clothing and wash the affected area with plenty of soap and water for at least 15 minutes. [6] Seek medical attention if irritation persists.
Inhalation	Move the person to fresh air. [6] If breathing is difficult, give oxygen. If not breathing, give artificial respiration. [11] Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. [6] If the person is conscious and alert, rinse their mouth with water and give them 2-4 cupfuls of milk or water to drink. [6] Never give anything by mouth to an unconscious person. [6] Seek immediate medical attention.
Spill	For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal as halogenated organic waste. [6] Clean the spill area with a suitable solvent and decontaminate. For large spills, evacuate the area and contact your institution's environmental health and safety department.

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